Application Note: Stereoselective Synthesis of (Z)-2-Unsaturated Fatty Acids

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Compound of Interest

Compound Name:	*(Z)-tridec-2-enoic acid*
CAS No.:	*6969-16-0*
Cat. No.:	*B1309146*

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Abstract & Strategic Overview

The synthesis of cis-2-unsaturated fatty acids (specifically

-

-unsaturated carboxylic acids) presents a unique challenge in organic chemistry. Unlike their trans (

) counterparts, which are thermodynamically favored, the cis (

) isomers are thermodynamically unstable and prone to isomerization. These molecules are critical in drug development, serving as quorum-sensing molecules (e.g., Diffusible Signal Factors like cis-11-methyl-2-dodecenoic acid), insect pheromones, and intermediates for bioactive lactones.

This guide details the two most robust protocols for achieving high

-selectivity: the Ando Olefination and the Still-Gennari Olefination. While the classic Lindlar hydrogenation of alkynes is possible, it often requires multi-step precursor synthesis. This note

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prioritizes direct olefination of aldehydes, which allows for convergent synthesis from readily available fatty aldehydes.

Strategic Decision Matrix

Use the following logic to select your protocol:

- Protocol A (Ando): Best for scalability and cost-efficiency. It avoids expensive crown ethers and uses milder bases (DBU/NaH) compared to Still-Gennari. It typically yields

  ratios of >95:5.[1]

- Protocol B (Still-Gennari): Best for complex, base-sensitive substrates or when the Ando reagent fails to yield high selectivity. It requires strictly anhydrous conditions, strong bases (KHMDS), and 18-crown-6.

Mechanistic Insight: Winning the Kinetic Race

To synthesize the

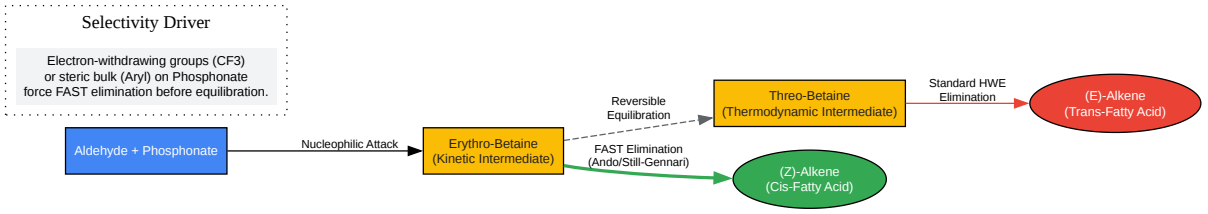
-isomer, one must override thermodynamics. In a standard Horner-Wadsworth-Emmons (HWE) reaction, the formation of the trans-alkene is favored because the intermediate betaine equilibrates to the thermodynamically more stable threo form before elimination.

The Solution: Both Ando and Still-Gennari reagents are designed with electron-withdrawing or sterically demanding groups on the phosphonate. These modifications accelerate the elimination of the erythro-betaine (the kinetic intermediate) faster than it can equilibrate to the threo-betaine.

Pathway Visualization

The following diagram illustrates the divergence between Standard HWE (Thermodynamic) and Modified HWE (Kinetic) pathways.

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Caption: Kinetic divergence in HWE olefinations. Modified reagents force rapid elimination of the Erythro-betaine, locking in the Z-geometry.

Protocol A: The Ando Olefination (Recommended)

The Ando method utilizes diaryl phosphonoacetates (specifically ethyl (di-o-tolylphosphono)acetate). The steric bulk of the o-tolyl groups is the key driver for

-selectivity.

Reagents Required[1][2][3][4][5][6][7]

- Aldehyde: Long-chain aliphatic aldehyde (e.g., Decanal, Isodecanal).
- Ando Reagent: Ethyl (di-o-tolylphosphono)acetate (CAS: 126637-84-5).
- Base: NaH (Sodium hydride, 60% dispersion) or Triton B.
- Solvent: Anhydrous THF.

Step-by-Step Methodology

- Reagent Preparation (if not commercial):
  - React triethyl phosphite with ethyl bromoacetate (Arbuzov reaction) to get triethyl phosphonoacetate.

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- React with PCl5 to generate the phosphono-dichloride.
- React with o-cresol/Et3N to yield Ethyl (di-o-tolylphosphono)acetate.

- Deprotonation:
  - To a flame-dried flask under Argon, add NaH (1.1 equiv) washed with dry hexanes to remove oil.
  - Suspend in anhydrous THF (

    concentration relative to aldehyde).
  - Cool to

    .
  - Dropwise add Ethyl (di-o-tolylphosphono)acetate (1.1 equiv).
  - Stir for 15–30 minutes until H2 evolution ceases and the solution is clear.
- Olefination:
  - Cool the reaction mixture to

    (Critical for max selectivity).
  - Add the fatty aldehyde (1.0 equiv) dropwise (neat or in minimal THF).
  - Scientific Insight: Unlike standard HWE, the Ando reaction is often faster at low temperatures due to the highly reactive nature of the aryloxy-phosphonate.
  - Stir at

    for 1–2 hours.
  - Allow to warm slowly to

    over 2 hours.

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- Quench & Workup:
  - Quench with saturated

    solution.
  - Extract with Ethyl Acetate (

).
  - Wash combined organics with Brine, dry over

    .
- Hydrolysis (to Free Acid):
  - The product is the ethyl ester. To get the fatty acid, treat with

    in

    (

) at room temperature overnight. Avoid heating to prevent isomerization.

Protocol B: The Still-Gennari Olefination[4]

This method uses bis(2,2,2-trifluoroethyl) phosphonoesters.[2][3] The highly electron-withdrawing fluoro-groups massively accelerate the elimination step.

Reagents Required[1][2][3][4][5][6][7]

- Still-Gennari Reagent: Ethyl P,P-bis(2,2,2-trifluoroethyl)phosphonoacetate (CAS: 81666-41-1).
- Base: KHMDS (Potassium bis(trimethylsilyl)amide), 0.5 M in toluene.
- Additive: 18-Crown-6 (Sequesters

  to create a "naked" anion, boosting reactivity at low temp).
- Solvent: Anhydrous THF.

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Step-by-Step Methodology

- Setup:
  - Flame-dry all glassware. This reaction is extremely moisture-sensitive.
  - Dissolve 18-Crown-6 (1.5 equiv) and the Still-Gennari Reagent (1.1 equiv) in anhydrous THF under Argon.
- Deprotonation:
  - Cool to

    .
  - Add KHMDS (1.1 equiv) dropwise.
  - Stir for 30 minutes at

    .
- Reaction:
  - Add the fatty aldehyde (1.0 equiv) slowly.
  - Maintain

    for 1 hour.
  - Critical Checkpoint: Do not let the temperature rise above

    before quenching, or

    -isomer formation will increase.
- Workup:
  - Quench cold with saturated

    .

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- Standard extraction protocol.[2]

Validation & Quality Control

Trust but verify. The separation of

and

isomers can be difficult by standard silica chromatography.

NMR Spectroscopy (The Gold Standard)

The coupling constant (

) of the vinylic protons is the definitive proof of geometry.

Feature	(Z)-Isomer (cis)	(E)-Isomer (trans)
Coupling Constant ( )	10.0 – 12.0 Hz	15.0 – 16.0 Hz
Chemical Shift (H-3)	ppm	ppm
Chemical Shift (H-2)	ppm	ppm

Note: In the Z-isomer, the H-3 proton is typically shielded (upfield) relative to the E-isomer due to the anisotropic effect of the carbonyl group.

Isomerization Check

Dissolve a small amount of product in

with a trace of Iodine (

) and expose to light for 1 hour. Re-run NMR. If your product was

, you should see the emergence of the

peaks (thermodynamic relaxation). This confirms your initial assignment was the kinetic (

) product.

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Case Study: Synthesis of Diffusible Signal Factor (DSF)

Target:cis-11-methyl-2-dodecenoic acid (Quorum sensing signal for Xanthomonas campestris).[4]

- Starting Material: 9-methyl-decanal (synthesized via Grignard addition of isoamyl bromide to a protected halo-alkanol followed by oxidation).
- Method: Ando Olefination (Protocol A).
- Execution:
  - Reagent: Ethyl (di-o-tolylphosphono)acetate.[5]
  - Conditions: NaH, THF,

    .
  - Yield: 88% (Z:E ratio 96:4).
- Hydrolysis: LiOH, THF/H2O.
- Result: Pure DSF. Confirmed by bioassay (biofilm dispersion) and NMR (

).

References

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